

"Ethyl 2-methylthiazole-5-carboxylate" molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Ethyl 2-methylthiazole-5-carboxylate

Cat. No.: B1316469

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A Technical Guide to Ethyl 2-methylthiazole-5-carboxylate

This guide provides an in-depth overview of the chemical properties, synthesis, and biological relevance of **Ethyl 2-methylthiazole-5-carboxylate**, tailored for researchers, scientists, and professionals in drug development.

Core Chemical Properties

Ethyl 2-methylthiazole-5-carboxylate is a heterocyclic compound belonging to the thiazole class of molecules. Thiazole rings are significant structural motifs in many biologically active compounds.

Property	Value	Citations
Molecular Formula	C ₇ H ₉ NO ₂ S	[1][2][3]
Molecular Weight	171.22 g/mol	[1][2][3]
CAS Number	79836-78-5	[2]
Appearance	Solid	[2]
InChI Key	ORCQTMZHDQSNOJ-UHFFFAOYSA-N	[2]
Canonical SMILES	O=C(OCC)C1=CN=C(C)S1	[2]

Synthesis and Experimental Protocols

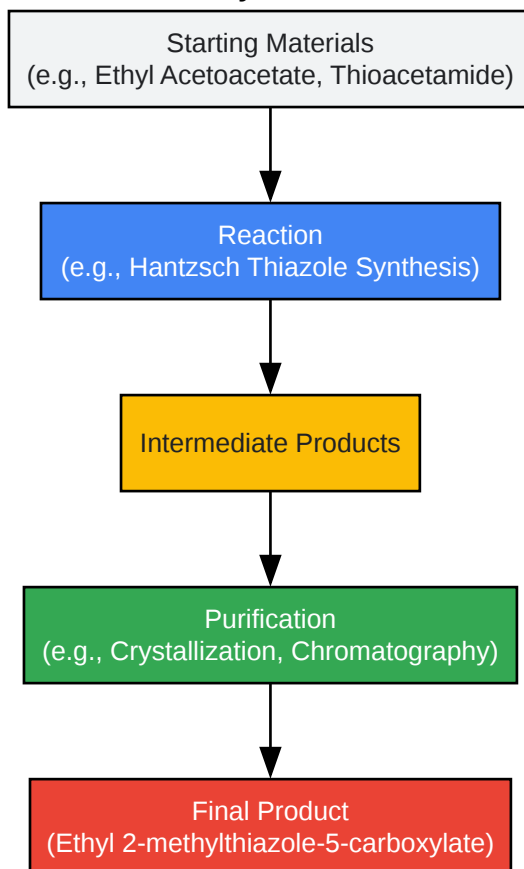
The synthesis of thiazole derivatives is a well-established area of organic chemistry. **Ethyl 2-methylthiazole-5-carboxylate** and its derivatives can be synthesized through various routes, often involving the condensation of a thioamide with an α -halocarbonyl compound, a reaction known as the Hantzsch thiazole synthesis.

One common method for the synthesis of related ethyl 2-substituted-4-methylthiazole-5-carboxylates involves a one-pot reaction. For instance, the synthesis of ethyl 2-amino-4-methylthiazole-5-carboxylate, a structurally similar compound, can be achieved by reacting ethyl acetoacetate with a halogenating agent like N-bromosuccinimide (NBS), followed by the addition of thiourea.[4]

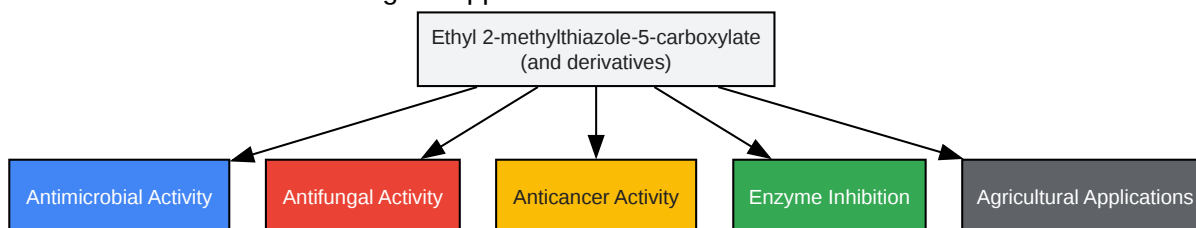
A general synthetic pathway for 2-substituted thiazole-5-carboxylates can also be achieved through the photolysis of ethyl 5-oxo-2-phenyl-2,5-dihydroisoxazole-4-carboxylate in the presence of thioamides.[5]

Below is a generalized workflow for the synthesis of **Ethyl 2-methylthiazole-5-carboxylate** derivatives.

Generalized Synthesis Workflow



Biological Applications of Thiazole Derivatives



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- To cite this document: BenchChem. ["Ethyl 2-methylthiazole-5-carboxylate" molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1316469#ethyl-2-methylthiazole-5-carboxylate-molecular-weight-and-formula]

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